

# Application Notes and Protocols: In Vivo Dosing and Administration of Infigratinib in Mice

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Audience: Researchers, scientists, and drug development professionals.

### Introduction

This document provides detailed protocols for the in vivo dosing and administration of Infigratinib (a representative FGFR inhibitor) in mouse models, based on publicly available preclinical data. These guidelines are intended to assist researchers in designing and executing studies to evaluate the efficacy and pharmacodynamics of similar tyrosine kinase inhibitors.

# **Quantitative Data Summary**

The following tables summarize key quantitative data for the in vivo administration of Infigratinib and other relevant compounds in mice.

Table 1: Infigratinib Dosing and Administration in a Mouse Xenograft Model



Parameter	Value	Source
Compound	Infigratinib	[1]
Mouse Model	UZLX-GIST2, UZLX-GIST9, GIST48 xenografts in nu/nu NMRI mice	[1]
Dosing Vehicle	Acetate buffer (pH 4.6) and Polyethylene glycol 300 (PEG300) (1:1)	[1]
Concentration	6 mg/mL	[1]
Route of Administration	Oral gavage	[1]
Dosage Volume	5 mL/kg	
Treatment Initiation	When tumor volume reached 250–300 mm <sup>3</sup>	
Monitoring Frequency	Tumor volume measured three times per week	

Table 2: General Guidelines for Injection/Administration Volumes in Mice

Route of Administration	Recommended Volume	Source
Intravenous (IV) bolus	1-5 mL/kg (less than 0.2 mL total)	
Intraperitoneal (IP)	2-3 mL	
Subcutaneous (SC)	2-3 mL in the scruff, 0.2 mL inguinal	
Intramuscular (IM)	≤50 microliters/site	_
Oral Gavage	10 mL/kg	_

# **Experimental Protocols**



## **Preparation of Infigratinib Dosing Solution**

Objective: To prepare a homogenous solution of Infigratinib suitable for oral administration in mice.

#### Materials:

- Infigratinib powder
- Acetate buffer (pH 4.6)
- Polyethylene glycol 300 (PEG300)
- Sterile conical tubes
- Vortex mixer
- Calibrated pipette

#### Protocol:

- Weigh the required amount of Infigratinib powder to achieve a final concentration of 6 mg/mL.
- Prepare a 1:1 solution of acetate buffer (pH 4.6) and PEG300.
- In a sterile conical tube, add the weighed Infigratinib powder.
- Add the acetate buffer and PEG300 solution to the powder.
- Vortex the mixture thoroughly until the Infigratinib is completely dissolved and the solution is clear.
- Store the solution according to the manufacturer's recommendations until use.

## In Vivo Efficacy Study in a Mouse Xenograft Model

Objective: To evaluate the anti-tumor efficacy of Infigratinib in a mouse xenograft model.



#### Materials:

- Female adult nu/nu NMRI mice
- Human GIST tissue for transplantation (e.g., UZLX-GIST2)
- Infigratinib dosing solution (6 mg/mL)
- · Oral gavage needles
- Calipers
- Animal balance

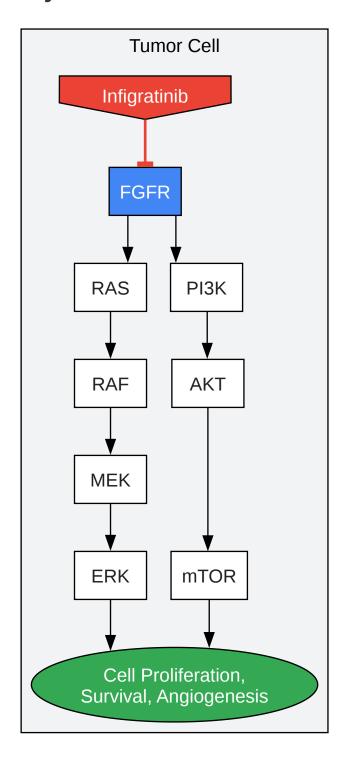
#### Protocol:

- Bilaterally transplant human GIST tissue subcutaneously into the flanks of the mice.
- Monitor the mice regularly for tumor growth.
- Once tumors reach a volume of 250–300 mm<sup>3</sup>, randomize the mice into treatment and control groups.
- Administer the Infigratinib solution to the treatment group via oral gavage at a dose of 5 mL/kg. The control group should receive the vehicle solution.
- Measure the tumor volume using calipers three times per week. Tumor volume can be calculated using the formula: width × length × height.
- Monitor the body weight and overall health of the animals regularly as a measure of safety and tolerability.
- Continue the treatment for the duration specified in the study design.
- At the end of the experiment, euthanize the mice and collect the tumors for further analysis (e.g., Western blotting, immunohistochemistry).

# **Visualizations**



## **Signaling Pathway**

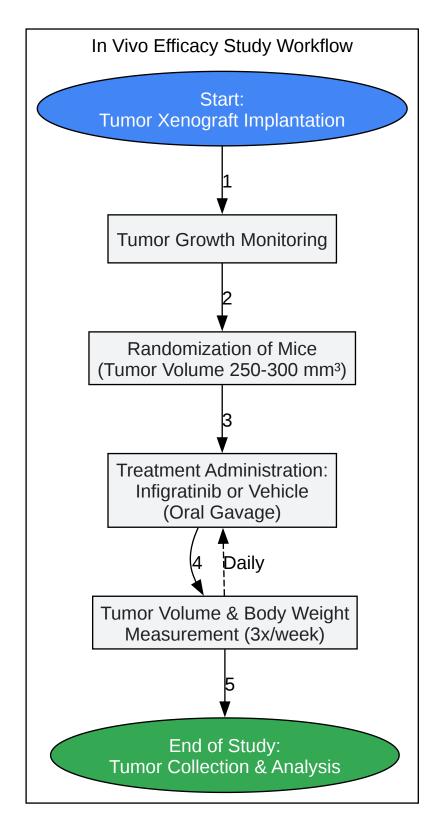


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Caption: Infigratinib inhibits the FGFR signaling pathway.



## **Experimental Workflow**



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Caption: Workflow for an in vivo efficacy study in mice.

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